

Introduction: The Strategic Importance of L-Iditol Hexaacetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *L-Iditol hexaacetate*

CAS No.: 13443-46-4

Cat. No.: B019715

[Get Quote](#)

L-Iditol, a naturally occurring sugar alcohol, serves as a valuable chiral building block in chemical synthesis.^{[1][2]} However, its high polarity and the presence of six hydroxyl groups present significant challenges in purification and manipulation. The conversion to **L-Iditol hexaacetate** is a key strategic step to overcome these hurdles. Acetylation masks the polar hydroxyl groups, rendering the molecule less polar, more soluble in organic solvents, and amenable to standard chromatographic purification techniques. This derivative is often not the end product but a crucial, isolable intermediate for obtaining high-purity L-Iditol or for use in further synthetic transformations.^{[3][4]}

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity is fundamental to its application. **L-Iditol hexaacetate** is the fully acetylated form of L-Iditol.

CAS Number and Synonyms

- CAS Number: 13443-46-4^[5]

- Synonyms: [(2S,3R,4R,5S)-2,3,4,5,6-pentaacetyloxyhexyl] acetate, SCHEMBL7149374, DB-255084.[5]

Structural and Molecular Data

The key physicochemical properties of **L-Iditol hexaacetate** are summarized in the table below, providing essential data for experimental design and characterization.[5]

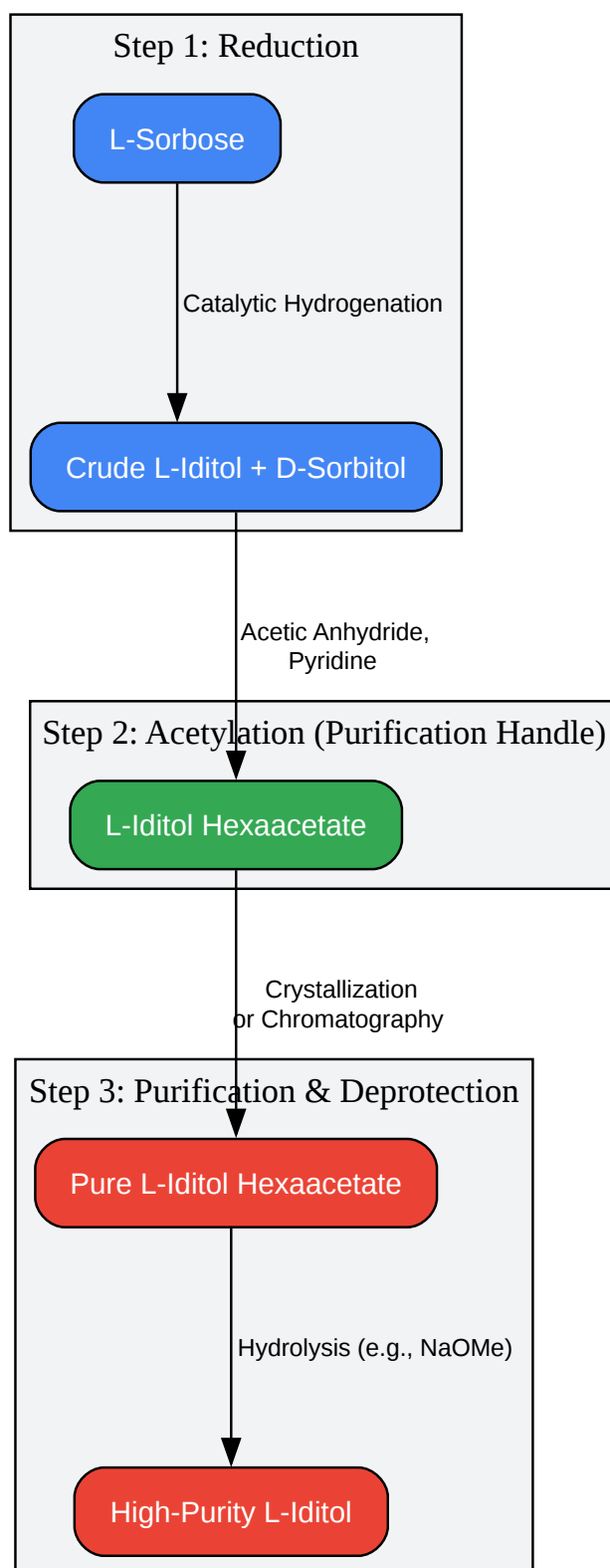
Property	Value	Source
IUPAC Name	[(2S,3R,4R,5S)-2,3,4,5,6-pentaacetyloxyhexyl] acetate	PubChem[5]
Molecular Formula	C ₁₈ H ₂₆ O ₁₂	PubChem[5]
Molecular Weight	434.4 g/mol	PubChem[5]
Canonical SMILES	<chem>CC(=O)OCC)OC(=O)C)OC(=O)C)OC(=O)C">C@@HOC(=O)C</chem>	PubChem[5]
InChI Key	NJVBTKVPPOFGAT-WNRNVDISSA-N	PubChem[5]

Synthesis and Purification Workflow

The synthesis of **L-Iditol hexaacetate** is typically achieved through the exhaustive acetylation of L-Iditol. This process is often integrated into the purification strategy for L-Iditol itself, which can be produced via microbial or enzymatic reduction of L-sorbose.[3]

Conceptual Synthesis Pathway

The overall workflow from a common precursor, L-sorbose, to purified L-Iditol involves the hexaacetate intermediate. This multi-step process ensures high purity of the final product.



[Click to download full resolution via product page](#)

Caption: Synthesis and purification workflow for L-Iditol via its hexaacetate derivative.

Detailed Experimental Protocol: Acetylation of L-Iditol

This protocol describes a standard laboratory procedure for the synthesis of **L-Iditol hexaacetate** from L-Iditol. The causality for this choice is driven by the need to create a non-polar derivative that readily crystallizes, separating it from unreacted starting materials and other polar impurities.

Materials:

- L-Iditol (1.0 eq)
- Acetic Anhydride (12.0 eq, excess to ensure complete reaction)
- Pyridine (Anhydrous, as solvent and catalyst)
- Dichloromethane (DCM, for extraction)
- 1M Hydrochloric Acid (HCl, for workup)
- Saturated Sodium Bicarbonate solution (for workup)
- Brine (for workup)
- Anhydrous Magnesium Sulfate (for drying)
- Methanol (for crystallization)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve L-Iditol in anhydrous pyridine. Cool the solution to 0°C in an ice bath.
 - **Rationale:** The reaction is performed under inert gas to prevent moisture from quenching the acetic anhydride. Cooling controls the exothermic reaction.
- **Addition of Acetic Anhydride:** Add acetic anhydride dropwise to the cooled solution over 30 minutes.

- Rationale: Slow addition prevents a rapid temperature increase.
- Reaction Progression: Remove the ice bath and allow the reaction to stir at room temperature for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is fully consumed.
- Quenching and Extraction: Cool the reaction mixture back to 0°C and slowly add 1M HCl to neutralize the pyridine. Transfer the mixture to a separatory funnel and dilute with DCM.
- Aqueous Workup: Wash the organic layer sequentially with 1M HCl, water, saturated sodium bicarbonate solution, and finally brine.
 - Rationale: This series of washes removes pyridine hydrochloride, excess acid, and any remaining water-soluble impurities.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **L-Iditol hexaacetate**.
- Purification: Purify the crude product by crystallization from a suitable solvent system, such as methanol, to obtain pure **L-Iditol hexaacetate** as a crystalline solid.[3]
 - Self-Validation: The purity of the crystalline product can be confirmed by measuring its melting point and through analytical techniques like NMR spectroscopy.

Applications in Research and Drug Development

L-Iditol hexaacetate is primarily a synthetic intermediate. Its utility stems from the broader applications of its parent compound, L-Iditol, and related structures.

- Precursor for High-Purity L-Iditol: As detailed in the synthesis section, the hexaacetate is a key intermediate for producing highly pure L-Iditol, which is essential for consistent results in downstream applications.
- Synthesis of Anhydrides: L-Iditol is a precursor to internal anhydrides like isoidide (1,4:3,6-dianhydroiditol).[3][4] These rigid bicyclic diols are valuable monomers for creating specialty polymers, such as polyesters and polyamides, with unique thermal and mechanical

properties.[3][6] The protected hexaacetate can be a useful intermediate in multi-step syntheses towards these targets.

- Chiral Scaffolding in Drug Discovery: Natural products and their derivatives are a cornerstone of drug discovery.[7] The chiral backbone of L-Iditol, made accessible and manipulable via its hexaacetate form, can be used as a scaffold for the synthesis of complex molecules and potential drug candidates.

Analytical Characterization

Confirmation of the structure and purity of **L-Iditol hexaacetate** is achieved using standard analytical techniques for organic compounds.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the molecular structure by identifying the chemical shifts and couplings of the protons and carbons in the molecule.[5]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to verify the presence of key functional groups, particularly the characteristic ester carbonyl stretch (around 1740 cm^{-1}), and the absence of the broad hydroxyl ($-\text{OH}$) stretch from the starting material.[5]
- Chromatographic Methods: Techniques like High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), often coupled with mass spectrometry (MS), are employed to assess purity.[8]

Conclusion

L-Iditol hexaacetate is more than a simple derivative; it is a strategic tool for chemists and researchers. Its CAS number is 13443-46-4.[5] By temporarily masking the reactive hydroxyl groups of L-Iditol, it facilitates purification and provides a stable intermediate for further synthetic elaboration. Its role in the synthesis of high-purity sugar alcohols and as a precursor to valuable monomers underscores its importance in both academic research and industrial applications, including polymer chemistry and drug development.

References

- PubChem. L-Iditol. National Center for Biotechnology Information. [[Link](#)]

- PubChem. **L-Iditol hexaacetate**. National Center for Biotechnology Information. [[Link](#)]
- Fleche, G. & Huchette, M. (2000). Method for preparing L-iditol. U.S.
- Wikipedia. Iditol. Wikipedia, The Free Encyclopedia. [[Link](#)]
- Grokipedia. Iditol. Grokipedia. [[Link](#)]
- Galbis, J. A., et al. (2000). Synthesis of D-mannitol and L-iditol derivatives as monomers for the preparation of new regioregular AABB-type polyamides. Carbohydrate Research. [[Link](#)]
- Fleche, G. & Huchette, M. (2004). Process for preparing l-iditol.
- MDPI. Special Issue "The Role of Natural Products in Drug Discovery". MDPI. [[Link](#)]
- Shrivastava, A., et al. (2021). Characteristics and analytical methods of Mannitol: An update. ResearchGate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. L-Iditol | C₆H₁₄O₆ | CID 5460044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. grokipedia.com [grokipedia.com]
- 3. US7674381B2 - Method for preparing L-iditol - Google Patents [patents.google.com]
- 4. CA2522691C - Process for preparing l-iditol - Google Patents [patents.google.com]
- 5. L-Iditol hexaacetate | C₁₈H₂₆O₁₂ | CID 13393019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Synthesis of D-mannitol and L-iditol derivatives as monomers for the preparation of new regioregular AABB-type polyamides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Introduction: The Strategic Importance of L-Iditol Hexaacetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b019715/docs#introduction-the-strategic-importance-of-l-iditol-hexaacetate\]](https://www.benchchem.com/product/b019715/docs#introduction-the-strategic-importance-of-l-iditol-hexaacetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)